

Octan-4-amine: Application Notes for Target Identification and Validation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octan-4-amine

Cat. No.: B3213392

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Introduction

Octan-4-amine is a simple aliphatic amine. While it has applications in chemical synthesis, such as in deuterium labeling and as a radical cation and cleavage agent, its role as a specific chemical probe for a particular target protein is not yet established in publicly available scientific literature.^{[1][2]} A chemical probe is a small molecule used to study and manipulate the function of a specific protein or biological pathway. The development of such a probe requires rigorous validation of its potency, selectivity, and mechanism of action.

This document provides a framework for researchers and drug development professionals on how to approach the identification and validation of a potential protein target for **Octan-4-amine**, thereby exploring its potential as a chemical probe.

Chemical and Physical Properties of Octan-4-amine

A summary of the key chemical and physical properties of **Octan-4-amine** is presented in the table below.^{[3][4][5]}

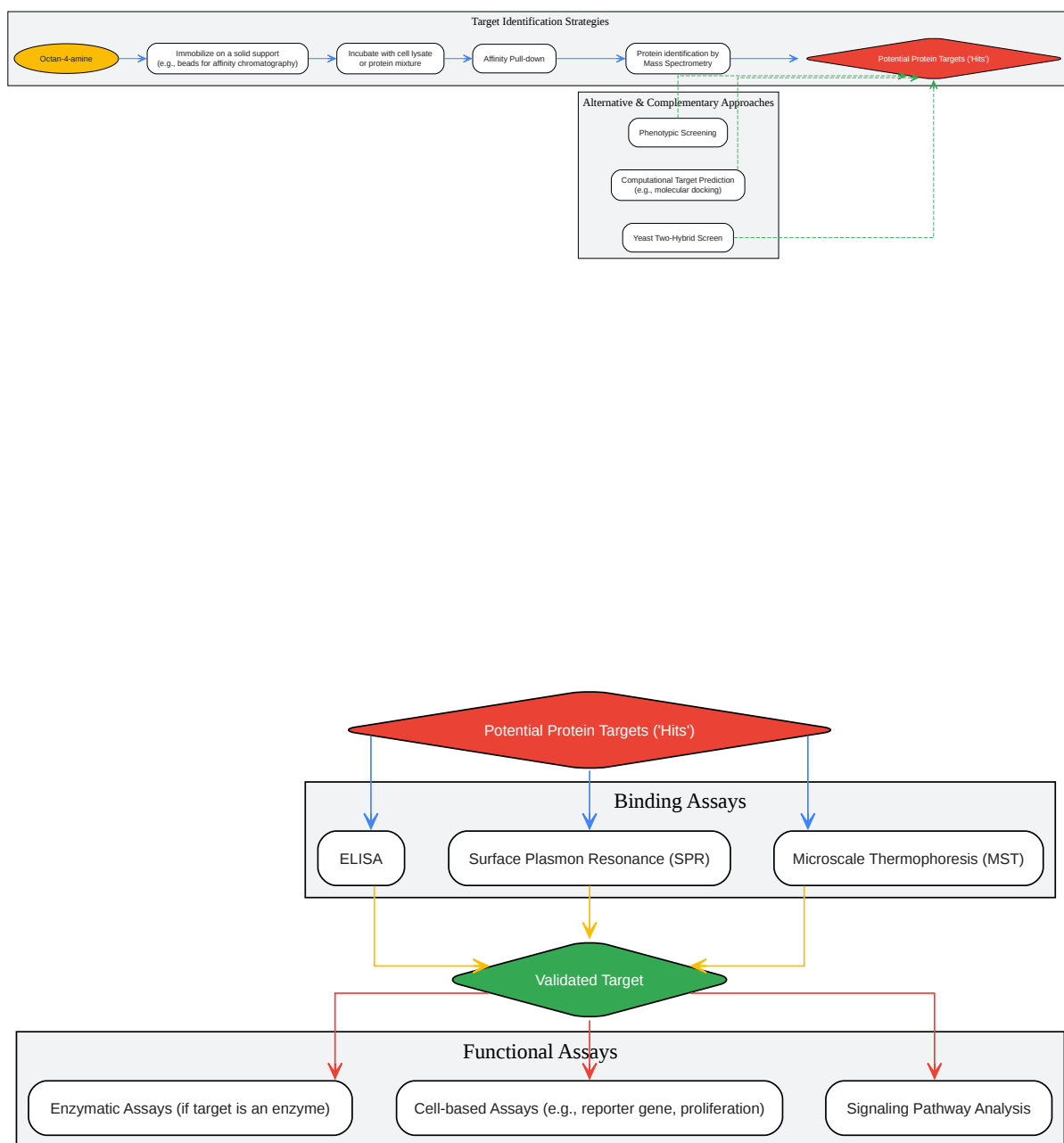
Property	Value
Molecular Formula	C ₈ H ₁₉ N
Molecular Weight	129.24 g/mol
CAS Number	1117-33-5
IUPAC Name	octan-4-amine
Synonyms	4-Octanamine, 1-Butyl-1-butanamine
SMILES	<chem>CCCCC(CCC)N</chem>
InChI	InChI=1S/C8H19N/c1-3-5-7-8(9)6-4-2/h8H,3-7,9H2,1-2H3

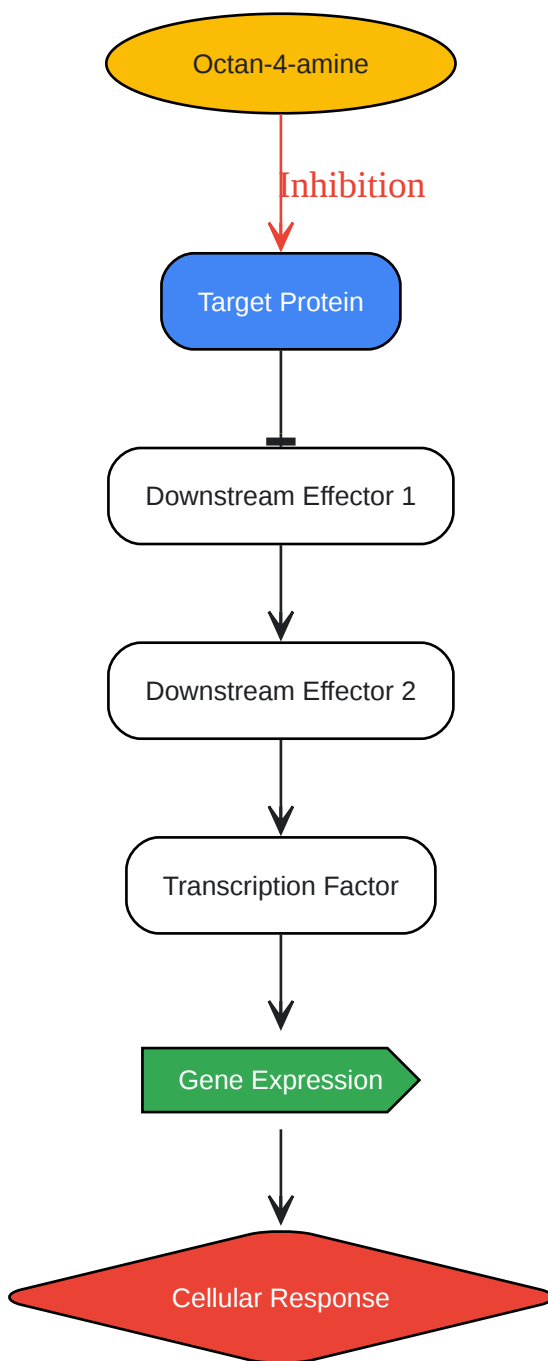
Protocols for Target Identification and Validation

Given that a specific target for **Octan-4-amine** is unknown, the following sections outline hypothetical workflows and protocols that could be employed to identify and validate a protein target.

Hypothetical Workflow for Target Identification

The identification of a protein target for a small molecule like **Octan-4-amine** can be approached through several experimental strategies. A generalized workflow is depicted below.





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References

- 1. Octan-4-amine | 1117-33-5 | BAA11733 | Biosynth [biosynth.com]
- 2. Octan-4-amine | CymitQuimica [cymitquimica.com]
- 3. 4-Octanamine | C₈H₁₉N | CID 11073446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (4R)-octan-4-amine | C₈H₁₉N | CID 93302824 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [guidechem.com]
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